

# An In-depth Technical Guide to Methoxymethyl Acetate

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## Compound of Interest

Compound Name: Methoxymethyl acetate

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## Introduction

**Methoxymethyl acetate**, a key organic compound, serves as a versatile reagent and intermediate in various chemical syntheses. This guide provides a comprehensive overview of its chemical identity, properties, synthesis, and applications, with a particular focus on its relevance to pharmaceutical and chemical research.

## Chemical Identity

- IUPAC Name: methyl 2-methoxyacetate[1]
- CAS Number: 6290-49-9[1]
- Synonyms: Methyl methoxyacetate, Methoxyacetic acid methyl ester, Methyl  $\alpha$ -methoxyacetate[2]

## Physicochemical and Spectroscopic Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **methoxymethyl acetate**.

### Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C4H8O3	[1]
Molecular Weight	104.10 g/mol	[1]
Appearance	Clear, colorless to slightly brown liquid	[3]
Boiling Point	129-130 °C	[3]
Density	1.051 g/mL at 25 °C	[3]
Refractive Index	n <sub>20/D</sub> 1.396	[3]
Flash Point	35 °C (96 °F)	[3][4]
Water Solubility	Soluble	[3]
LogP	-0.035 (estimated)	[3]

**Table 2: Spectroscopic Data**

Technique	Key Features	Reference
<sup>1</sup> H NMR (CDCl <sub>3</sub> )	δ 4.60 - 4.80 (s, 2H, O-CH <sub>2</sub> -O), δ 3.50 - 4.50 (s, 3H, O-CH <sub>3</sub> ), δ 3.30 - 3.50 (s, 3H, O-CH <sub>3</sub> )	[5]
<sup>13</sup> C NMR (CDCl <sub>3</sub> )	δ 170-172 (C=O), δ 96-98 (O-CH <sub>2</sub> -O), δ 55-58 (O-CH <sub>3</sub> )	[5]
IR (thin film)	Strong, broad absorption around 1740-1715 cm <sup>-1</sup> (C=O stretch)	[6]
Mass Spec (EI)	Molecular ion peak at m/z 104. Key fragments at m/z 88, 43.	[6]

## Synthesis of Methoxymethyl Acetate

Several synthetic routes to **methoxymethyl acetate** have been developed, each with its own advantages and disadvantages. The choice of method often depends on the desired scale,

purity requirements, and available starting materials.

## Synthesis from Methylal and Formic Acid

This method provides a high-yield synthesis of **methoxymethyl acetate** under relatively mild conditions.<sup>[7]</sup>

Experimental Protocol:

- In a 200 mL stainless steel autoclave, add 35.2 g (0.46 mol) of methylal and 46.0 g (1.0 mol) of formic acid.<sup>[7]</sup>
- Add 0.4 g of p-toluenesulfonic acid as a catalyst.<sup>[7]</sup>
- Seal the autoclave and heat the reaction mixture to 120°C for 6 hours. The pressure of the system will be approximately 1 MPa.<sup>[7]</sup>
- After the reaction is complete, cool the autoclave to room temperature.<sup>[7]</sup>
- Remove the liquid from the reactor and analyze by gas chromatography to determine the yield. The reported yield of **methoxymethyl acetate** is 85%.<sup>[7]</sup>

## Other Synthetic Routes

- Carbonylation of Dimethoxymethane (DMM): This industrial method involves the reaction of DMM with carbon monoxide in the presence of a catalyst. A study using a sulfonic acid resin catalyst reported a DMM conversion of 99.98% with a 50.66% selectivity for **methoxymethyl acetate** at 393 K and 6.0 MPa.<sup>[8]</sup>
- Esterification of Methoxyacetic Acid: Methoxyacetic acid can be esterified with methanol in the presence of an acid catalyst to produce **methoxymethyl acetate**.
- From Methyl Chloroacetate and Sodium Methoxide: This method involves the reaction of methyl chloroacetate with sodium methoxide.<sup>[9]</sup>

## Applications in Organic Synthesis

**Methoxymethyl acetate** is a valuable intermediate in the synthesis of various organic molecules, particularly in the pharmaceutical industry.

## Precursor to the Methoxymethyl (MOM) Protecting Group

A primary application of **methoxymethyl acetate** is as a precursor for the introduction of the methoxymethyl (MOM) protecting group for alcohols. The MOM group is widely used to protect hydroxyl functionalities during multi-step syntheses due to its stability under a range of conditions and its ease of removal under acidic conditions.<sup>[5]</sup>

The formation of a MOM ether typically involves the reaction of an alcohol with a MOM-halide (e.g., MOM-Cl), which can be generated in situ from reagents like **methoxymethyl acetate**. The general scheme for the protection of an alcohol with a MOM group is as follows:

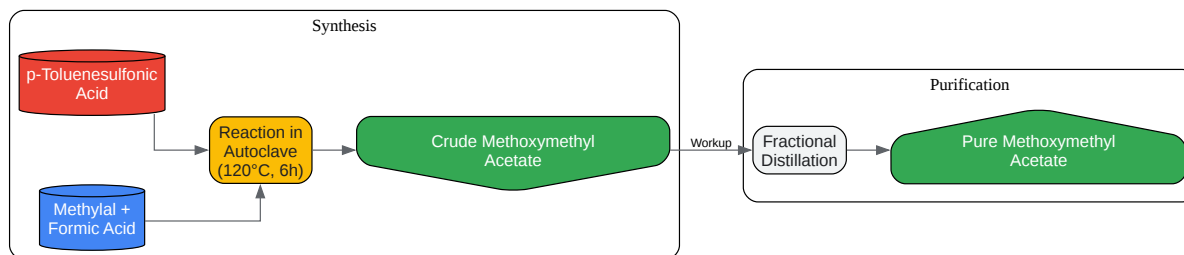
## Pharmaceutical and Agrochemical Intermediate

**Methoxymethyl acetate** is an important intermediate in the synthesis of pharmaceuticals, such as Vitamin B6, and various agrochemicals.<sup>[9][10]</sup>

## Visualization of Workflows and Relationships

The following diagrams, generated using the DOT language, illustrate key processes and concepts related to **methoxymethyl acetate**.

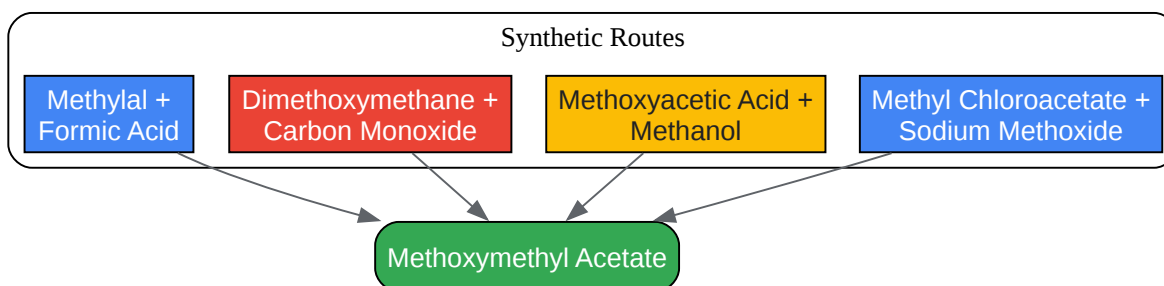
## Synthesis and Purification Workflow



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Caption: Workflow for the synthesis and purification of **methoxymethyl acetate**.

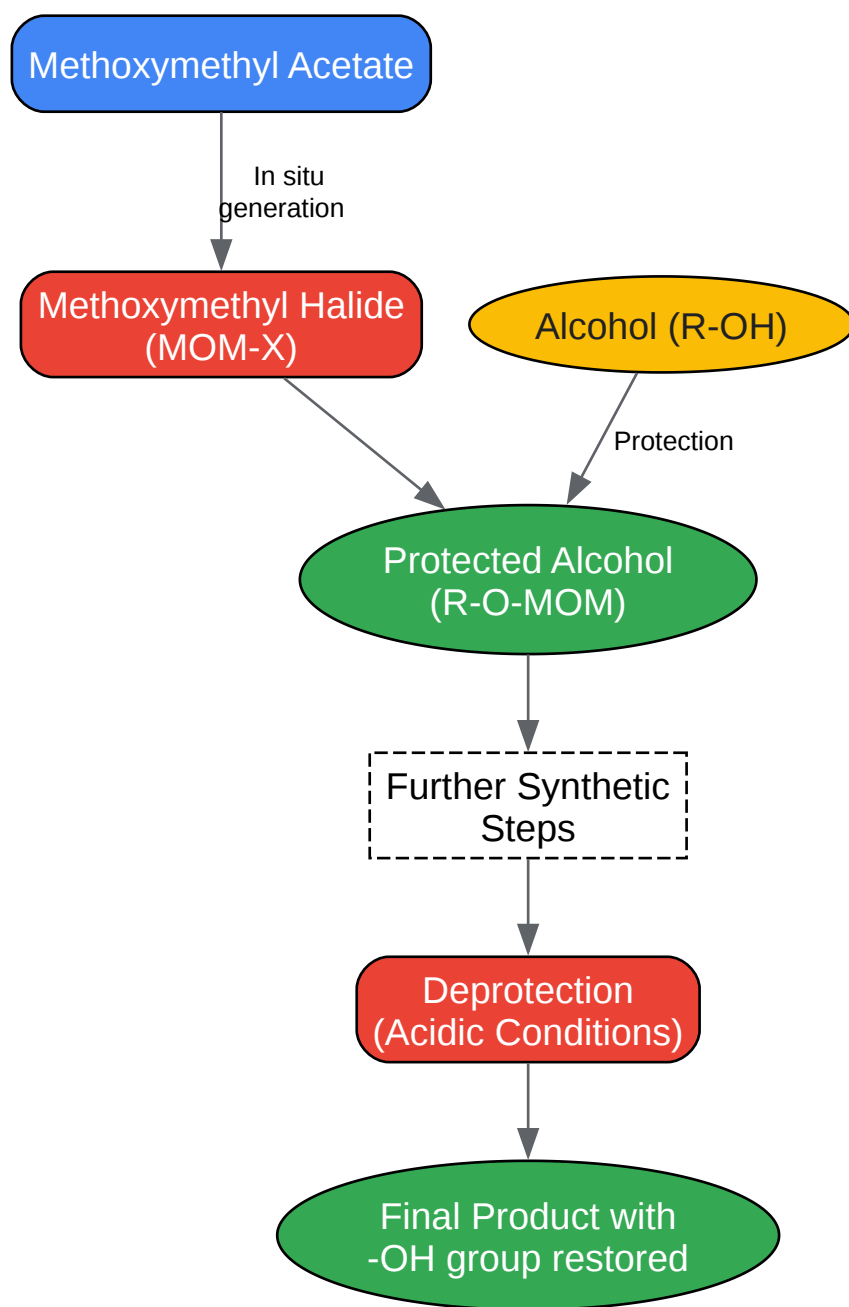
## Synthetic Routes Overview



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Caption: Overview of common synthetic routes to **methoxymethyl acetate**.

## Role as a MOM Group Precursor



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Caption: Logical relationship of **methoxymethyl acetate** as a precursor to the MOM protecting group.

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